

Application Note: Preparation of Oxazine-170 Perchlorate Stock Solutions

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Compound of Interest

Compound Name: Oxazine-170

Cat. No.: B1263324

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Introduction

Oxazine-170 perchlorate is a versatile fluorescent dye widely used in various research and development applications, including laser systems, fluorescence imaging, and the development of biosensors.^{[1][2]} It is characterized by a broad excitation spectrum and a distinct emission in the red region of the visible spectrum, typically around 645 nm. The accuracy and reproducibility of experiments involving **Oxazine-170** are critically dependent on the correct preparation and storage of its stock solutions. This document provides a detailed protocol for the preparation, handling, and storage of **Oxazine-170** stock solutions to ensure optimal performance and stability.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Oxazine-170** perchlorate, which are essential for accurate stock solution preparation.

Property	Value	Citations
Chemical Name	Oxazine 170 perchlorate	[3]
CAS Number	62669-60-7	[3][4]
Molecular Weight	431.87 g/mol	[2][3]
Appearance	Powder	[2][3]
Maximum Excitation (λ_{max})	~624 nm	[2][3]
Maximum Emission	~645 nm	
Solubility (in vitro)	DMSO: 100 mg/mL (231.55 mM); requires sonication.	
Methanol, Ethanol: Soluble.	[4][5][6]	
Storage (Solid)	4°C, sealed, protected from light and moisture.	
Storage (Stock Solution)	-20°C: up to 1 month (sealed, protected from light). -80°C: up to 6 months (sealed, protected from light).	[7]

Experimental Protocols

Safety Precautions

Before handling, consult the Safety Data Sheet (SDS) for **Oxazine-170** perchlorate.

- Hazard Statements: The compound may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[2][3]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, nitrile gloves, and safety glasses.[2][3]
- Handling: Handle the powder and concentrated solutions inside a certified chemical fume hood to avoid inhalation of the dust.

Required Materials and Reagents

- **Oxazine-170** perchlorate (Dye content ≥95%)
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Alternative solvents: Methanol or Ethanol (HPLC grade)
- Analytical balance (readable to 0.1 mg)
- Calibrated micropipettes and sterile tips
- Amber glass or polypropylene vials with screw caps
- Vortex mixer
- Ultrasonic bath

Protocol for Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many applications. Adjust calculations as needed for different target concentrations.

Step 1: Equilibrate and Weigh

- Allow the container of **Oxazine-170** perchlorate powder to come to room temperature before opening to prevent moisture condensation.
- In a chemical fume hood, carefully weigh the desired amount of powder. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.32 mg of the powder.

Calculation: Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
0.001 L x 0.010 mol/L x 431.87 g/mol = 0.00432 g = 4.32 mg

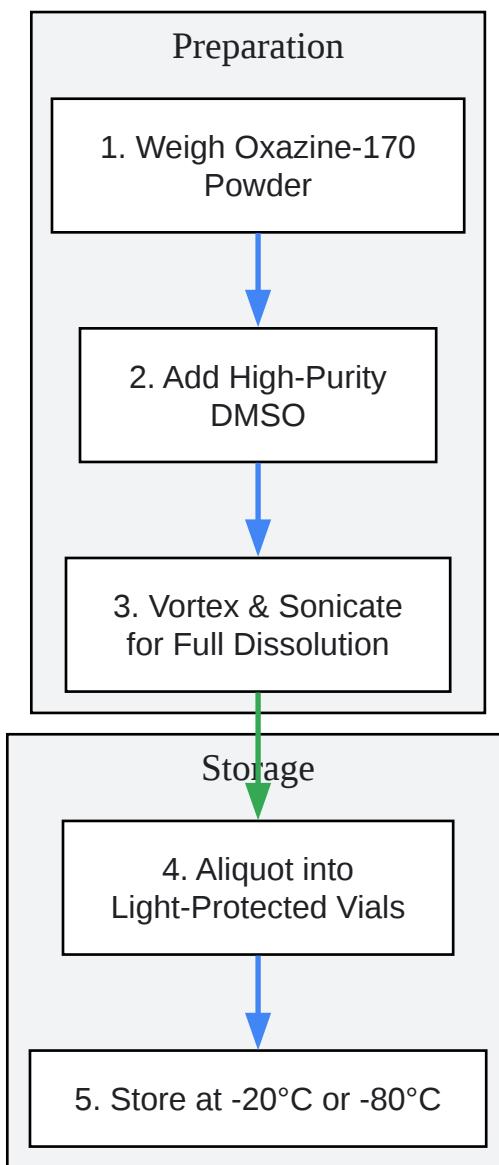
Step 2: Dissolution

- Transfer the weighed powder into an appropriately sized amber vial.

- Add the calculated volume of high-purity DMSO. For a 10 mM stock from 4.32 mg, add 1.0 mL of DMSO. It is crucial to use newly opened, anhydrous DMSO as the compound's solubility can be significantly impacted by absorbed moisture.
- Tightly cap the vial and vortex thoroughly for 1-2 minutes.
- Place the vial in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.
- Visually inspect the solution against a light source to confirm that no solid particles remain.

Step 3: Aliquoting and Storage

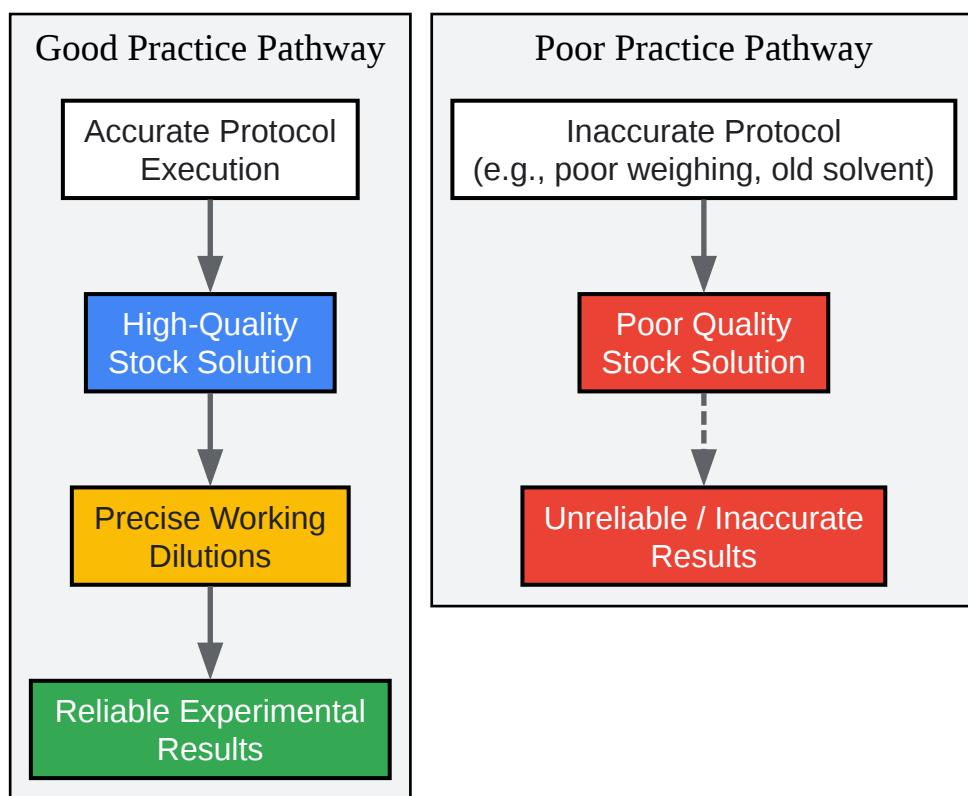
- To avoid repeated freeze-thaw cycles that can degrade the dye, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in light-protected vials.[\[7\]](#)
- Clearly label each aliquot with the compound name, concentration, and preparation date.
- For short-term storage (up to 1 month), store the aliquots at -20°C.[\[7\]](#)
- For long-term storage (up to 6 months), store at -80°C.[\[7\]](#) Always ensure vials are tightly sealed and protected from light.[\[7\]](#)

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Caption: Workflow for **Oxazine-170** Stock Solution Preparation.

Logical Relationships in Solution Preparation

The quality of the final experimental data is directly linked to the precision and care taken during the initial preparation of stock and working solutions. An accurate and carefully executed protocol leads to reliable and reproducible results, whereas deviations or errors in preparation can compromise the entire experiment.



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Caption: Impact of Preparation on Experimental Outcomes.

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